

# Safety and handling guidelines for Fmoc-Cys(Octyl)-OH

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## Compound of Interest

Compound Name: Fmoc-Cys(Octyl)-OH

Cat. No.: B2838346

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An In-depth Technical Guide to the Safety and Handling of **Fmoc-Cys(Octyl)-OH**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Fmoc-Cys(Octyl)-OH**, a derivative of the amino acid cysteine used in peptide synthesis. While a specific Safety Data Sheet (SDS) for **Fmoc-Cys(Octyl)-OH** is not readily available, this document compiles and extrapolates information from closely related Fmoc-protected cysteine derivatives to ensure safe laboratory practices.

## Chemical Identity and Properties

**Fmoc-Cys(Octyl)-OH** is an N- $\alpha$ -Fmoc-protected and S-octyl-protected derivative of L-cysteine. The 9-fluorenylmethyloxycarbonyl (Fmoc) group is a base-labile protecting group for the amine, while the octyl group protects the thiol side chain. This dual protection makes it a valuable building block in Solid-Phase Peptide Synthesis (SPPS).

General Properties of Fmoc-Protected Amino Acids:

- **Appearance:** Typically a white to off-white crystalline powder.
- **Solubility:** Generally soluble in organic solvents used in peptide synthesis, such as N,N-dimethylformamide (DMF) and dichloromethane (DCM).

- **Stability:** Stable under acidic conditions, but the Fmoc group is removed by mild bases (e.g., piperidine).

## Hazard Identification and Safety Precautions

Based on data from related Fmoc-cysteine derivatives, **Fmoc-Cys(Octyl)-OH** is expected to present the following hazards. Users should handle this compound with care in a well-ventilated laboratory environment.

### Potential Health Effects:

- **Skin Irritation:** May cause skin irritation upon contact.[\[1\]](#)[\[2\]](#)
- **Eye Irritation:** May cause serious eye irritation.[\[1\]](#)[\[2\]](#)
- **Respiratory Tract Irritation:** May be harmful if inhaled and may cause respiratory tract irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

### GHS Hazard Statements (Extrapolated):

- H315: Causes skin irritation.[\[1\]](#)[\[4\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[4\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[4\]](#)

### Precautionary Statements (Extrapolated):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[2\]](#)
- P264: Wash skin thoroughly after handling.[\[2\]](#)
- P271: Use only outdoors or in a well-ventilated area.[\[2\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[2\]](#)

The following table summarizes the key safety and hazard information extrapolated from related compounds.

Hazard Category	GHS Classification (Extrapolated)	Precautionary Measures
Acute Toxicity	No data available	Handle with care to avoid exposure.
Skin Corrosion/Irritation	Category 2 (Irritant)[1][2]	Wear protective gloves and clothing.
Serious Eye Damage/Irritation	Category 2A (Irritant)[1][2]	Wear safety glasses or goggles.
Respiratory/Skin Sensitization	No data available	Avoid inhalation of dust.
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory Irritation)[1][2]	Use in a well-ventilated area or with local exhaust ventilation.

## Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **Fmoc-Cys(Octyl)-OH** and ensure laboratory safety.

### Handling:

- Handle in a well-ventilated place.[5]
- Wear suitable personal protective equipment (PPE), including gloves, lab coat, and eye protection.[5]
- Avoid contact with skin and eyes.[3][5]
- Avoid the formation of dust and aerosols.[3][5]
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[5]

### Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[3]
- Recommended storage temperatures for similar compounds are between 2°C and 8°C.

## Personal Protective Equipment (PPE)

The following diagram illustrates the recommended PPE for handling **Fmoc-Cys(Octyl)-OH**.

*Recommended PPE for handling **Fmoc-Cys(Octyl)-OH**.*

## First Aid Measures

In case of exposure, follow these first-aid procedures.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor. <a href="#">[5]</a>
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if irritation persists. <a href="#">[5]</a>
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor. <a href="#">[5]</a>
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. <a href="#">[5]</a>

## Accidental Release Measures

In the event of a spill, follow these guidelines to minimize exposure and environmental contamination.

*General procedure for responding to a chemical spill.*

## Experimental Protocol: Use in Solid-Phase Peptide Synthesis (SPPS)

**Fmoc-Cys(Octyl)-OH** is used as a building block in SPPS. The following is a generalized workflow for its incorporation into a peptide chain.

Materials:

- **Fmoc-Cys(Octyl)-OH**
- Resin (e.g., Rink Amide)
- Coupling reagents (e.g., HBTU, HOBT, or DIC, Oxyma)
- Base (e.g., DIPEA)
- Deprotection solution (e.g., 20% piperidine in DMF)
- Solvents (DMF, DCM)

Workflow:

*Generalized workflow for incorporating **Fmoc-Cys(Octyl)-OH** in SPPS.*

## Disposal Considerations

Dispose of **Fmoc-Cys(Octyl)-OH** and any contaminated materials in accordance with federal, state, and local environmental control regulations.<sup>[3]</sup> Do not let the chemical enter drains.<sup>[5]</sup>

## Disclaimer

The information provided in this guide is intended for use by qualified individuals trained in chemical handling. It is based on data from similar compounds and should be used as a guideline for safe practice. Always refer to your institution's specific safety protocols and exercise caution when handling any chemical.

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)